

# Trifluenfurionate: A Technical Overview of a Novel Mitochondrial $\beta$ -Oxidation Inhibitor

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## Compound of Interest

Compound Name: Trifluenfurionate

Cat. No.: B12750982

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: The following technical guide addresses the available scientific information for **Trifluenfurionate**. It is crucial to note that publicly accessible, peer-reviewed preliminary efficacy studies of **Trifluenfurionate** within the context of drug development are not available at this time. The compound is primarily documented as a novel nematocide, insecticide, and acaricide for agricultural applications.<sup>[1]</sup> This document, therefore, focuses on its identified mechanism of action, which may be of interest to researchers in metabolic pathways.

## Introduction

**Trifluenfurionate**, also known by the names "sanfoshaxianzhi" and "Trifluorocide," is a synthetic compound identified by the CAS Registry Number 2074661-82-6.<sup>[2]</sup> Its chemical formula is  $C_{16}H_{15}F_3O_5$ .<sup>[2]</sup> While its development has been in the agrochemical sector for controlling pests such as various plant nematodes and spider mites, its mode of action as a mitochondrial fatty acid  $\beta$ -oxidation inhibitor presents a point of scientific interest.<sup>[1]</sup>

## Mechanism of Action: Inhibition of Mitochondrial Fatty Acid $\beta$ -Oxidation

The primary mode of action of **Trifluenfurionate** is the inhibition of mitochondrial fatty acid  $\beta$ -oxidation.<sup>[1]</sup> This metabolic pathway is crucial for energy production in many organisms, where

fatty acids are broken down to produce acetyl-CoA. The inhibition of this pathway disrupts the energy supply of the target organism, leading to its eventual demise.

The following diagram illustrates the general process of mitochondrial fatty acid  $\beta$ -oxidation, the likely target of **Trifluenfurionate**.

*Diagram of the Mitochondrial Fatty Acid  $\beta$ -Oxidation Pathway.*

## Efficacy Data

A comprehensive search of scientific literature and public databases did not yield any preliminary efficacy studies of **Trifluenfurionate** for therapeutic applications. The existing data is focused on its agricultural use as a pesticide. Therefore, no quantitative data on its efficacy in preclinical or clinical models for any disease is available to be presented in this guide.

## Experimental Protocols

Consistent with the lack of efficacy data, there are no published experimental protocols detailing the evaluation of **Trifluenfurionate** for therapeutic purposes. The methodologies for its synthesis and application as a pesticide are likely held as proprietary information by the developing companies.

## Conclusion

**Trifluenfurionate** is a novel pesticide that functions through the inhibition of mitochondrial fatty acid  $\beta$ -oxidation. While this mechanism is of scientific interest, there is currently no publicly available evidence to support its consideration as a therapeutic agent. Researchers and drug development professionals should be aware that the information required for a thorough preclinical evaluation, including efficacy data and detailed experimental protocols, is not in the public domain. Further research and publication in peer-reviewed journals would be necessary to assess any potential therapeutic applications of **Trifluenfurionate**.

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## References

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